

An In-depth Technical Guide to the Physicochemical Properties of 2,5-Dinitrotoluene

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Compound of Interest

Compound Name: 2,5-Dinitrotoluene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **2,5-Dinitrotoluene** (2,5-DNT), an organic compound used as an intermediate in the synthesis of dyes and in the production of explosives.^{[1][2]} This document consolidates key data, outlines relevant experimental methodologies, and presents logical relationships through structured visualizations to support research and development activities.

Chemical Identity and Structure

- IUPAC Name: 2-Methyl-1,4-dinitrobenzene
- Synonyms: 2,5-DNT, 1-Methyl-2,5-dinitrobenzene^[1]
- CAS Number: 619-15-8^{[3][4]}
- Molecular Formula: C₇H₆N₂O₄^[3]
- Molecular Weight: 182.13 g/mol ^{[1][3]}

Quantitative Physicochemical Data

The fundamental physicochemical properties of **2,5-Dinitrotoluene** are summarized in the table below for easy reference and comparison.

Property	Value	Units	Notes / Reference
Physical Appearance	Yellow-to-orange-yellow crystals or needles. [1] [5] [6]	-	Characteristic odor. [1] [5] [6]
Melting Point	50.33 - 52.5	°C	[1] [3]
Boiling Point	284 - 320.51	°C	[1] [3]
Density	1.282 - 1.3	g/cm ³	At 111 °C. [1] [6]
Vapor Pressure	5.0 x 10 ⁻⁴	mm Hg	At 25 °C (extrapolated). [1]
Relative Vapor Density	6.3	-	Air = 1. [1] [5] [6]
Water Solubility	0.03 g/100 mL (300 mg/L)	g/100 mL	At 20 °C; considered very poor. [5] [6]
Solubility (Organic)	Soluble in ethanol; very soluble in carbon disulfide. [1]	-	Slightly soluble in acetonitrile and chloroform. [3]
LogP (Octanol/Water)	2.03	-	Estimated. [1] [6]
Flash Point	207	°C	Closed cup; value for dinitrotoluenes generally. [1] [6]
Heat of Combustion	-3.4460 x 10 ⁹	J/kmol	Standard Net Heat of Combustion. [1] [5]

Experimental Protocols and Methodologies

Detailed experimental protocols for determining the specific properties of 2,5-DNT are not extensively published. However, standard analytical methods are employed for compounds of this class. Furthermore, the synthesis of dinitrotoluenes is a well-established industrial process.

Synthesis of Dinitrotoluene Isomers

Dinitrotoluene is typically produced through the nitration of toluene or mononitrotoluene. The process involves reacting the organic substrate with a nitrating agent, most commonly a mixture of nitric acid and sulfuric acid ("nitrating acid").^[7]

General Protocol:

- **Mononitration:** Toluene is first reacted with nitrating acid to form mononitrotoluene (MNT). This reaction mixture contains MNT, sulfuric acid, and water.^[7]
- **Phase Separation:** The reaction mixture is allowed to settle, and the organic phase (containing MNT) is separated from the aqueous phase (spent acid).^[7]
- **Dinitration:** The separated organic MNT phase is then reacted with a fresh, typically more concentrated, nitrating acid. This second nitration step introduces a second nitro group to the aromatic ring, forming a mixture of dinitrotoluene isomers.^{[7][8]} The nitration of 4-nitrotoluene, for instance, yields primarily 2,4-dinitrotoluene.^[8] Dinitrifcation of toluene typically yields about 0.5% of the **2,5-dinitrotoluene** isomer by weight.^[1]
- **Washing and Purification:** The resulting organic phase containing the DNT isomer mixture is separated and washed, often with a sodium hydroxide solution and then water, to neutralize and remove residual acids.^[9]
- **Isomer Separation:** The final mixture of DNT isomers can be separated using techniques such as fractional crystallization or chromatography to isolate specific isomers like 2,5-DNT.

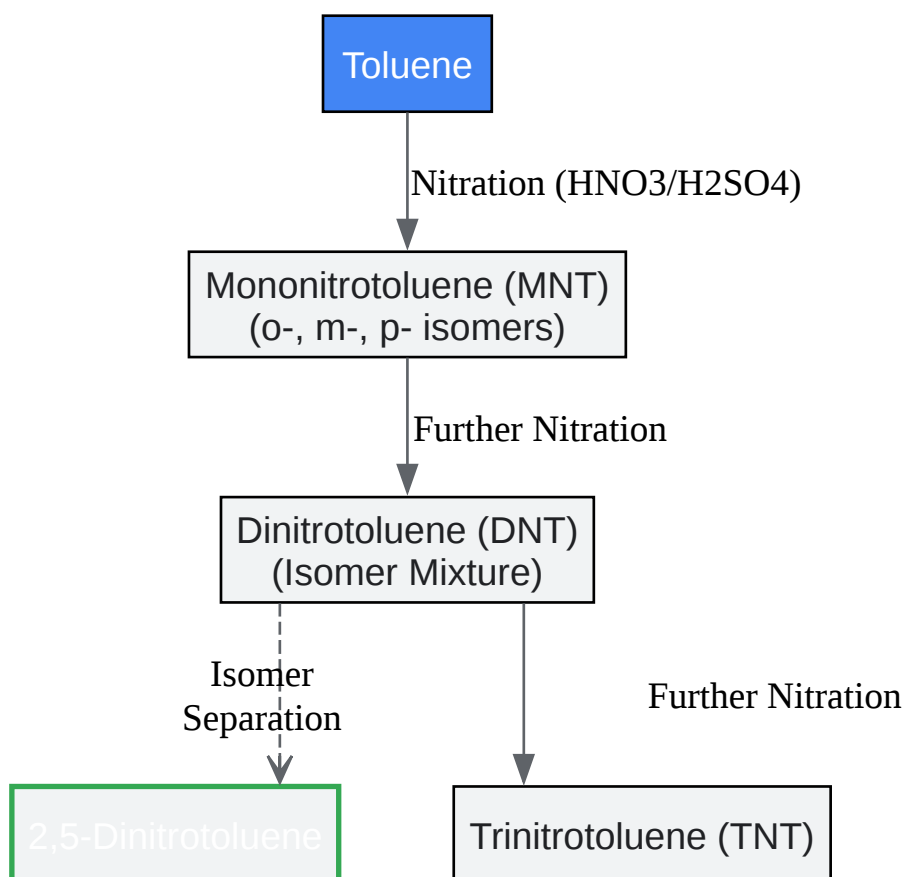
Determination of Physicochemical Properties (General Methods)

- **Melting Point:** The melting point of crystalline solids like 2,5-DNT is accurately determined using Differential Scanning Calorimetry (DSC). This thermoanalytical technique measures the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature. The melting point is observed as an endothermic peak on the DSC thermogram.

- **Boiling Point:** Boiling point can be determined by distillation under controlled atmospheric pressure. For compounds that may decompose at their atmospheric boiling point, vacuum distillation is employed, and the boiling point is extrapolated to standard pressure using a nomograph.
- **Solubility:** The shake-flask method (OECD Guideline 105) is a standard protocol for determining water solubility. Excess solid 2,5-DNT is agitated in a buffered aqueous solution at a constant temperature until equilibrium is reached. The solution is then centrifuged or filtered, and the concentration of 2,5-DNT in the aqueous phase is measured, typically by High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).
- **Purity Analysis:** The purity of a 2,5-DNT sample and the quantification of isomeric impurities are commonly performed using Gas Chromatography (GC) coupled with a Flame Ionization Detector (FID) or a Mass Spectrometer (MS).

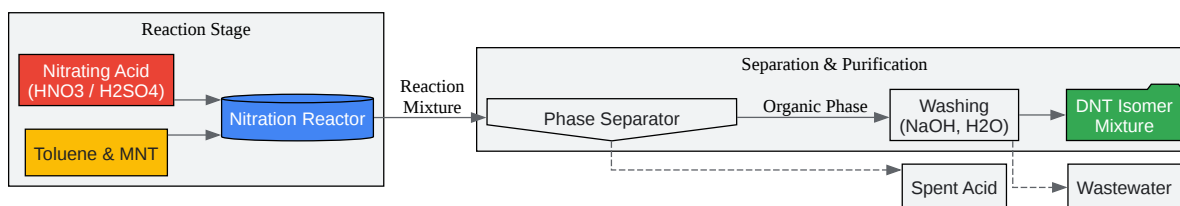
Visualizations: Workflows and Relationships

The following diagrams illustrate the synthetic relationship of 2,5-DNT to its precursors and a generalized workflow for its production.



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Caption: Logical relationship of Toluene nitration products.



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Caption: Generalized experimental workflow for Dinitrotoluene synthesis.

Safety and Handling

2,5-Dinitrotoluene is a toxic and hazardous substance.

- **Toxicity:** It is classified as toxic if swallowed, in contact with skin, or if inhaled.[5][10]
- **Health Effects:** Exposure may cause effects on the blood, leading to the formation of methaemoglobin, which can result in cyanosis (blue lips, fingernails, and skin).[6] The substance is irritating to the eyes, skin, and respiratory tract.[6]
- **Carcinogenicity:** It is classified as a Category 1B carcinogen and is suspected of causing genetic defects.[5][10]
- **Explosive Hazard:** Like other dinitrotoluenes, it may explode on heating.[6] Finely dispersed particles can form explosive mixtures in air.[6]
- **Handling Precautions:** Use of personal protective equipment (gloves, safety goggles, respiratory protection) is mandatory.[6] Work should be conducted in a well-ventilated area or with local exhaust.[6] Eating, drinking, and smoking should be prohibited in handling areas.[5]

This guide is intended for informational purposes for qualified professionals. Always consult a comprehensive Safety Data Sheet (SDS) before handling **2,5-Dinitrotoluene**.

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